

Physical and chemical properties of 4-Aminobenzo-12-crown-4.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzo-12-crown-4

Cat. No.: B3038174

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An In-depth Technical Guide to 4-Aminobenzo-12-crown-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Aminobenzo-12-crown-4**, a significant macrocyclic polyether with applications in ion separation and as a chemical intermediate. This document details its characteristics, synthesis, and analytical methodologies to support its use in research and development.

Core Physical and Chemical Properties

4-Aminobenzo-12-crown-4 is a solid, colorless compound at room temperature.^[1] It is soluble in water, ethanol, and dimethyl sulfoxide (DMSO).^[2] The presence of the amino group on the benzene ring and the polyether macrocycle imparts unique properties to the molecule, influencing its solubility and complexation behavior.^[3]

Quantitative Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₄	[4]
Molecular Weight	239.27 g/mol	[4]
Melting Point	86 °C	[2]
Boiling Point	Not experimentally determined; precursor Benzo-12-crown-4 boils at 342 °C.	[1]
pKa	Not experimentally determined; predicted for the aminobenzo group to be around 4.62.	[5]
Solubility	Soluble in water, ethanol, and DMSO.	[2]
Appearance	White to off-white powder/solid.	[6]
Storage	Store at 2-8 °C.	[2]

Spectral Data

While specific spectra for **4-Aminobenzo-12-crown-4** are not readily available in the public domain, typical spectral data for aminobenzo crown ethers can be referenced for analytical purposes.

Spectroscopy	Expected Features
^1H NMR	Signals corresponding to the aromatic protons, the protons of the ether linkages, and the amino group protons.
^{13}C NMR	Resonances for the carbon atoms of the benzene ring and the ethylene oxide units of the crown ether.
FTIR	Characteristic peaks for N-H stretching of the primary amine, C-H stretching of the aromatic and aliphatic groups, C-O-C stretching of the ether linkages, and C=C stretching of the aromatic ring.

Experimental Protocols

The synthesis of **4-Aminobenzo-12-crown-4** is a two-step process that begins with the nitration of Benzo-12-crown-4, followed by the reduction of the resulting nitro-intermediate.^[3]

Synthesis of 4-Nitrobenzo-12-crown-4 (Intermediate)

A detailed experimental protocol for the nitration of Benzo-12-crown-4 is not explicitly available in the reviewed literature. However, a general procedure for the nitration of aromatic compounds can be adapted.

General Protocol:

- Dissolve Benzo-12-crown-4 in a suitable solvent, such as glacial acetic acid.
- Cool the solution in an ice bath.
- Slowly add a nitrating agent (a mixture of concentrated nitric acid and concentrated sulfuric acid) dropwise while maintaining the low temperature.
- After the addition is complete, allow the reaction to stir at room temperature for a specified time.

- Pour the reaction mixture into ice water to precipitate the product.
- Filter the precipitate, wash with water until neutral, and dry to obtain 4-Nitrobenzo-12-crown-4.

Synthesis of 4-Aminobenzo-12-crown-4

The reduction of the nitro group to an amine can be achieved through catalytic hydrogenation.

General Protocol:

- Dissolve 4-Nitrobenzo-12-crown-4 in a suitable solvent, such as ethanol or ethyl acetate.
- Add a catalyst, typically palladium on carbon (Pd/C).
- Subject the mixture to a hydrogen atmosphere (using a balloon or a hydrogenation apparatus) and stir vigorously.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of celite to remove the catalyst.
- Evaporate the solvent under reduced pressure to yield crude **4-Aminobenzo-12-crown-4**.

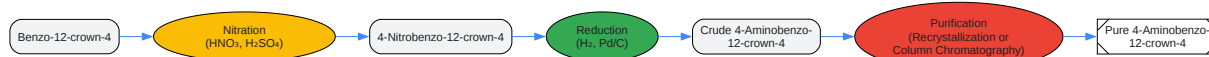
Purification

The crude product can be purified by recrystallization or column chromatography.

- Recrystallization: A suitable solvent system (e.g., ethanol/water) can be used. The crude solid is dissolved in a minimum amount of the hot solvent, and the solution is allowed to cool slowly to form pure crystals.
- Column Chromatography: Silica gel is a common stationary phase, with an eluent system such as a mixture of hexanes and ethyl acetate.^[7] The fractions containing the pure product are collected and the solvent is evaporated.

Mandatory Visualizations

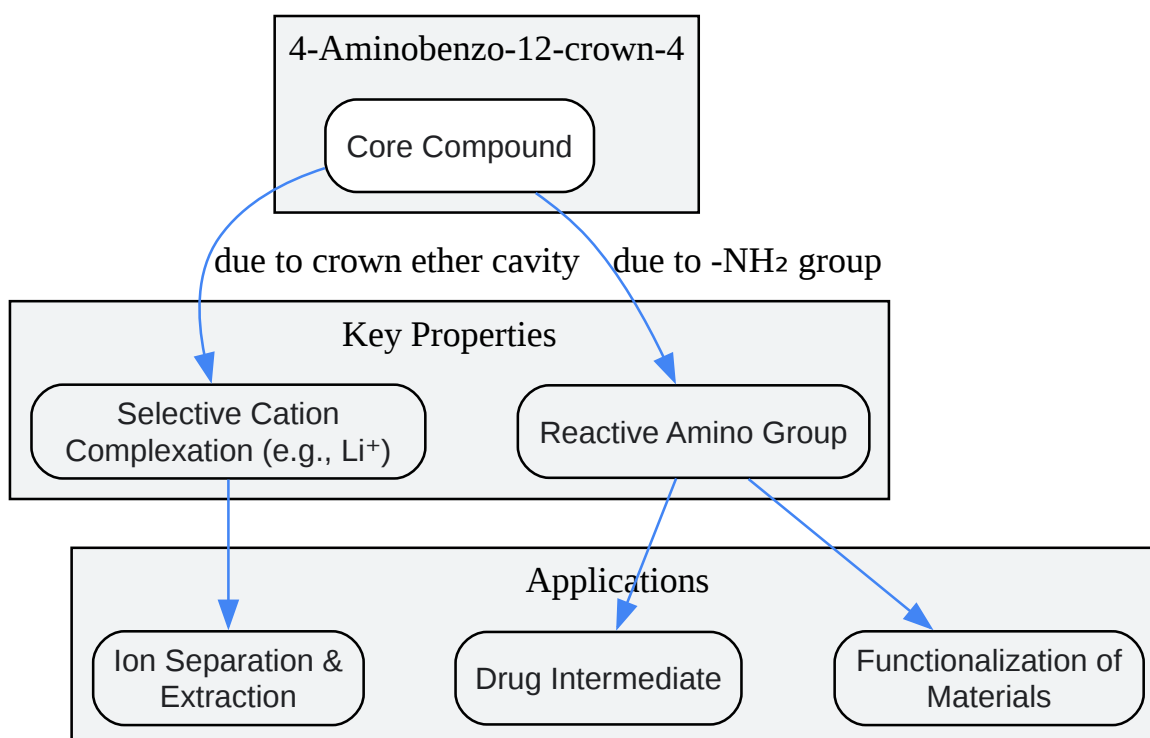
Synthesis Workflow



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Caption: Synthetic pathway for **4-Aminobenzo-12-crown-4**.

Logical Relationship of Applications



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Caption: Applications derived from the core properties.

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- To cite this document: BenchChem. [Physical and chemical properties of 4-Aminobenzo-12-crown-4.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3038174#physical-and-chemical-properties-of-4-aminobenzo-12-crown-4]

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